

# Unveiling Methyl 2,2-dimethyl-4-oxopentanoate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2,2-dimethyl-4-oxopentanoate

Cat. No.: B3055702

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**Methyl 2,2-dimethyl-4-oxopentanoate**, a specialty chemical with potential applications in organic synthesis and drug discovery, is commercially available from a select number of suppliers, primarily on a made-to-order basis. This guide provides a comprehensive overview of its chemical properties, commercial availability, and potential utility for researchers, scientists, and drug development professionals.

## Chemical Identity and Properties

**Methyl 2,2-dimethyl-4-oxopentanoate** is a ketoester with the chemical formula  $C_8H_{14}O_3$  and a molecular weight of 158.19 g/mol. Its unique structure, featuring a sterically hindered dimethyl-substituted carbon adjacent to the ester and a terminal ketone, makes it an interesting building block for the synthesis of more complex molecules.

Property	Value	Source
CAS Number	66372-99-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	$C_8H_{14}O_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	158.197	<a href="#">[1]</a>
Synonyms	Pentanoic acid, 2,2-dimethyl-4-oxo-, methyl ester	<a href="#">[1]</a>

Further physical and chemical properties are typically available upon request from suppliers in the form of a Certificate of Analysis (COA) or Safety Data Sheet (SDS).

## Commercial Availability and Procurement

While not a stock item in the catalogs of large chemical distributors, **Methyl 2,2-dimethyl-4-oxopentanoate** can be procured from specialized chemical synthesis companies. Researchers should anticipate lead times for its synthesis and delivery.

Identified Suppliers:

- AccelaChemBio: This supplier lists the compound with a catalog number (SY247635) and provides pricing for a 1-gram quantity, indicating a lead time of over four weeks. They also state the availability of a Certificate of Analysis and a Safety Data Sheet.[\[2\]](#)
- BLD Pharm: This company also lists **Methyl 2,2-dimethyl-4-oxopentanoate** in their product offerings.[\[3\]](#)[\[4\]](#)
- Enamine (via Sigma-Aldrich): The compound is available through the Sigma-Aldrich marketplace under an Enamine catalog number (ENAH9926CBEF).[\[5\]](#)
- LookChem and Guidechem: These online chemical directories list several potential suppliers, though direct verification of their stock or synthesis capabilities is recommended. [\[1\]](#)[\[6\]](#)[\[7\]](#)

Researchers are advised to contact these suppliers directly to obtain quotes, confirm purity specifications, and request necessary technical and safety documentation.

## Potential Applications in Research and Development

The structural features of **Methyl 2,2-dimethyl-4-oxopentanoate** suggest its potential as a versatile intermediate in organic synthesis. The presence of both a ketone and an ester functional group allows for a variety of chemical transformations.

Potential Synthetic Pathways:

The logical workflow for utilizing this compound in a research setting would typically involve sourcing, characterization, and subsequent reaction.



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*A typical experimental workflow for utilizing **Methyl 2,2-dimethyl-4-oxopentanoate**.*

While no specific signaling pathways involving this molecule have been documented in publicly available literature, its potential as a precursor for novel bioactive compounds remains an area ripe for exploration. The gem-dimethyl group, for instance, can confer interesting pharmacological properties by influencing metabolic stability and conformational rigidity of a molecule.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 2,2-dimethyl-4-oxopentanoate** are not readily available in the public domain, as it is primarily offered by custom synthesis laboratories. Researchers wishing to synthesize this compound in-house would likely need to devise a synthetic route based on standard organic chemistry principles, potentially involving the alkylation of a suitable  $\beta$ -ketoester or the acylation of a protected acetone equivalent.

For researchers using this compound as a starting material, standard laboratory procedures for handling ketoesters would apply. It is essential to consult the Safety Data Sheet provided by the supplier for specific handling and storage instructions.

## Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **Methyl 2,2-dimethyl-4-oxopentanoate**. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume

hood. The specific hazards associated with this compound will be detailed in the Safety Data Sheet, which should be obtained and reviewed before any experimental work begins.

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## References

- 1. Pentanoic acid, 2,2-dimethyl-4-oxo-, methyl ester | lookchem [lookchem.com]
- 2. 66372-99-4, Methyl 2,2-Dimethyl-4-oxopentanoate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [accelachem.com]
- 3. 66372-99-4|Methyl 2,2-dimethyl-4-oxopentanoate|BLD Pharm [bldpharm.com]
- 4. 32811-75-9|Methyl 3-oxocyclopentanecarboxylate|BLD Pharm [bldpharm.com]
- 5. methyl 2,2-dimethyl-4-oxopentanoate | 66372-99-4 [sigmaaldrich.com]
- 6. 66372-99-4(Pentanoic acid, 2,2-dimethyl-4-oxo-, methyl ester) | Kuujia.com [pt.kuujia.com]
- 7. Page loading... [wap.guidechem.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)